

An In-depth Technical Guide to Tetraethylene Glycol Monotosylate

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Compound of Interest

Compound Name: Tetraethylene glycol monotosylate

Cat. No.: B1679202

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **tetraethylene glycol monotosylate**, a crucial reagent in modern bioconjugation and drug development. It covers its physicochemical properties, detailed synthesis protocols, and its primary applications, with a focus on its role as a flexible linker in advanced therapeutic modalities.

Core Concepts: Molecular Structure and Properties

Tetraethylene glycol monotosylate is a derivative of tetraethylene glycol, where one of the terminal hydroxyl groups has been converted to a tosylate ester. The tosyl group serves as an excellent leaving group, facilitating nucleophilic substitution reactions. This mono-functionalization is key to its utility as a discrete polyethylene glycol (PEG) linker, allowing for the precise and controlled conjugation of molecules.

The molecular formula for **tetraethylene glycol monotosylate** is $C_{15}H_{24}O_7S$, and its molecular weight is 348.41 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Data

A summary of the key quantitative data for **tetraethylene glycol monotosylate** is presented in the table below for easy reference and comparison.

Property	Value	References
Molecular Weight	348.41 g/mol	[1][2][3][4][5]
Molecular Formula	C ₁₅ H ₂₄ O ₇ S	[1][2][3][4][5]
CAS Number	77544-60-6	[1][2][3][4][5]
Density	1.202 g/mL at 25 °C	[2][3][5]
Refractive Index (n _{20/D})	1.507	[2][3][5]
Boiling Point	492.5 ± 40.0 °C (Predicted)	[3][5]
Flash Point	>110 °C	[3][5]
Storage Temperature	2-8°C	[2][3][5]
Solubility	Soluble in Water, DMSO, DCM, DMF	[3][5]
Appearance	Colorless to light yellow oil/liquid	[2][3][5]

Safety Information

Tetraethylene glycol monotosylate is classified as toxic if swallowed and causes severe skin burns and eye damage.[6] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this substance.[6]

Hazard Statement	Code
Toxic if swallowed	H301
Causes severe skin burns and eye damage	H314

Experimental Protocols

Detailed methodologies for the synthesis of **tetraethylene glycol monotosylate** are crucial for researchers. Below are two common protocols.

Protocol 1: Synthesis in Methylene Chloride

This protocol involves the reaction of tetraethylene glycol with p-toluenesulfonyl chloride in the presence of pyridine.

Materials:

- Tetraethylene glycol (23.3 g)
- Pyridine (19 g)
- p-Toluenesulfonyl chloride (19 g)
- Methylene chloride
- 2N Hydrochloric acid
- 5% Sodium hydrogen carbonate solution
- Water
- Sodium sulfate
- Silica gel for column chromatography
- Eluent: Methylene chloride-ethyl acetate-methanol (5:4:1)

Procedure:

- Dissolve 23.3 g of tetraethylene glycol and 19 g of pyridine in 100 ml of methylene chloride in a flask.
- Cool the solution to 0°C in an ice bath.[\[1\]](#)[\[2\]](#)
- While stirring vigorously, add 19 g of p-toluenesulfonyl chloride in portions.[\[1\]](#)[\[2\]](#)
- After the addition is complete, continue stirring at room temperature for 5 hours.[\[1\]](#)[\[2\]](#)

- Add 200 ml of methylene chloride and 100 ml of water to the reaction mixture and separate the organic phase.[1][2]
- Wash the organic phase sequentially with 100 ml of 2N hydrochloric acid, 100 ml of 5% sodium hydrogen carbonate solution, and 100 ml of water.[1][2]
- Dry the organic phase over sodium sulfate and remove the solvent under vacuum.[1][2]
- Purify the residue by column chromatography on 400 g of silica gel using a methylene chloride-ethyl acetate-methanol (5:4:1) mixture as the eluent to yield **tetraethylene glycol monotosylate** as a colorless liquid.[2]

Protocol 2: Synthesis in Tetrahydrofuran (THF)

This alternative protocol utilizes sodium hydroxide as the base in a THF/water solvent system.

Materials:

- Tetraethylene glycol (100 g, 515 mmol)
- Sodium hydroxide (6.89 g, 172 mmol)
- p-Toluenesulfonyl chloride (9.81 g, 51.5 mmol)
- Tetrahydrofuran (THF)
- Deionized water
- Dichloromethane

Procedure:

- To a solution of 100 g of tetraethylene glycol in 230 mL of THF, add a solution of 6.89 g of sodium hydroxide dissolved in 20 mL of deionized water.[3]
- Cool the mixture to 0°C.[3]
- Add a solution of 9.81 g of p-toluenesulfonyl chloride in 20 mL of THF dropwise.[3]

- Allow the reaction to stir at 0°C for 2 hours.[3]
- Pour the solution into deionized water.
- Separate the aqueous layer and extract with dichloromethane.
- Combine the organic layers, wash with water, and dry over sodium sulfate.[3]
- Filter and concentrate under reduced pressure to yield the product as a clear oil.[3]

Applications in Drug Development

Tetraethylene glycol monotosylate is a versatile tool in biomedical research, primarily used as a hydrophilic and flexible linker.[1] Its well-defined length and biocompatibility are highly advantageous in modulating the properties of therapeutic molecules.[1]

Antibody-Drug Conjugates (ADCs)

A significant application of **tetraethylene glycol monotosylate** is in the construction of Antibody-Drug Conjugates (ADCs).[1][5][7][8] In an ADC, a potent cytotoxic drug is linked to a monoclonal antibody that targets a specific tumor antigen. The linker's characteristics are critical for the ADC's stability, solubility, and overall efficacy.[1] **Tetraethylene glycol monotosylate** can be used to synthesize cleavable, acylhydrazone-based ADC linkers.[5][7][8]

The tosylate group can be displaced by a nucleophile, such as a thiol, to initiate the linker synthesis. The resulting molecule can then be further functionalized to attach to both the antibody and the cytotoxic payload.

PROTACs

Tetraethylene glycol monotosylate also serves as a linker in the synthesis of PROTACs (Proteolysis Targeting Chimeras). PROTACs are heterobifunctional molecules that induce the degradation of target proteins. The linker connects a ligand for the target protein to a ligand for an E3 ubiquitin ligase.

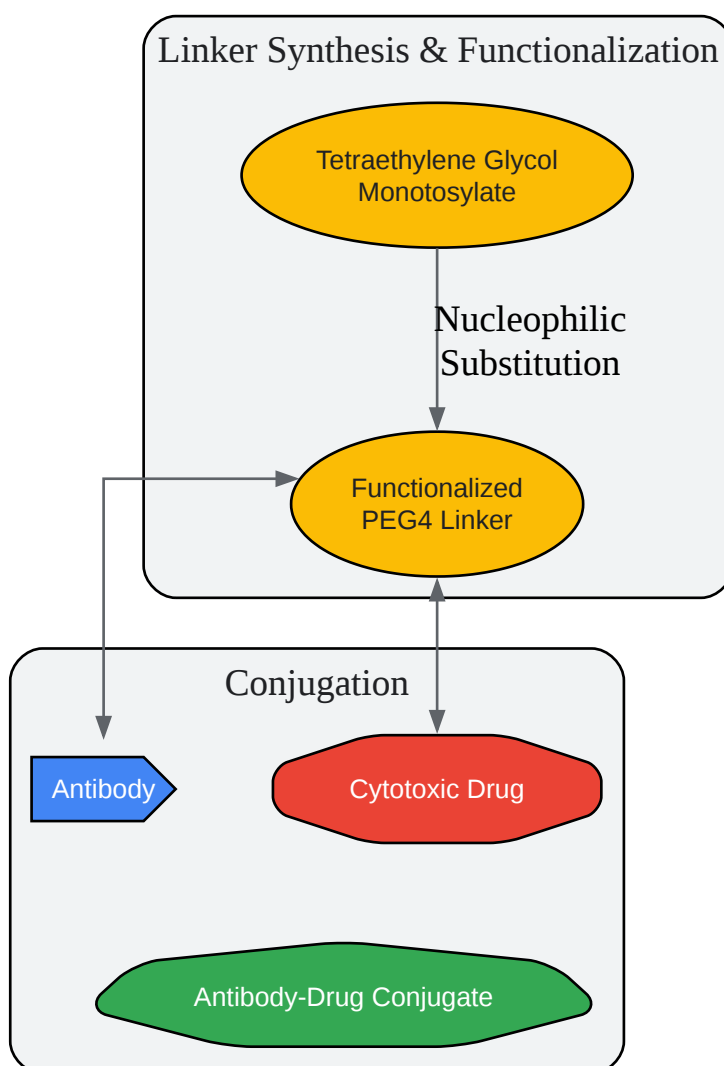
Visualizations

The following diagrams illustrate the synthesis workflow and a key application of **tetraethylene glycol monotosylate**.



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Caption: A generalized workflow for the synthesis of **tetraethylene glycol monotosylate**.



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Caption: Role of **tetraethylene glycol monotosylate** in the formation of an Antibody-Drug Conjugate (ADC).

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